

3,3-Dimethylpentane-1,5-diol safety and handling precautions

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Compound of Interest

Compound Name: 3,3-Dimethylpentane-1,5-diol

Cat. No.: B1316476

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An In-depth Technical Guide to the Safety and Handling of **3,3-Dimethylpentane-1,5-diol**

For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety and handling information for **3,3-Dimethylpentane-1,5-diol** (CAS No: 53120-74-4). The following sections detail the physical and chemical properties, hazard identification, handling and storage procedures, emergency measures, and a general experimental protocol for safe use in a laboratory setting.

Chemical and Physical Properties

3,3-Dimethylpentane-1,5-diol is a branched-chain diol with two primary hydroxyl groups.^[1] Its physical and chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C ₇ H ₁₆ O ₂	[1] [2]
Molecular Weight	132.20 g/mol	[1] [3]
Appearance	Colorless to slightly yellow liquid	[2]
Melting Point	44.24°C (estimate)	[1]
Boiling Point	233.16°C (estimate)	[1]
Density	0.9744 g/cm ³ (estimate)	[1]
Solubility	Soluble in water	[1]
pKa	14.84 ± 0.10 (Predicted)	[4]

Hazard Identification and Classification

While generally considered to have low toxicity, **3,3-Dimethylpentane-1,5-diol** is classified as a hazardous substance that requires careful handling.[\[2\]](#)[\[5\]](#)

Hazard Class	Category
Skin Irritation	Category 2
Specific target organ toxicity – single exposure	Category 3

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P337+P313: If eye irritation persists: Get medical advice/attention.

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize risk and maintain the chemical's integrity.

Handling

- Work in a well-ventilated area, preferably under a chemical fume hood.[5][6]
- Avoid all personal contact, including inhalation of vapors or aerosols.[7]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile or neoprene), safety glasses with side shields or goggles, and a laboratory coat. [2][6]
- Use spark-proof tools and take precautionary measures against static discharges.[8]
- Ground and bond containers when transferring material.[8]
- Do not eat, drink, or smoke in areas where the chemical is handled.[9]
- Wash hands thoroughly after handling.[8]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[5][7]
- Keep away from incompatible materials such as strong oxidizing agents.[8]
- Store away from heat, sparks, and open flames.[7][8]

Emergency Procedures

In the event of exposure or a spill, follow these procedures immediately.

First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.[8][10]
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops or persists.[8]
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[8]
- Ingestion: Do not induce vomiting. Never give anything by mouth to an unconscious person. Get medical aid immediately.[8]

Spills and Leaks

- Remove all sources of ignition.[7]
- Ventilate the area of the spill.[11]
- Wear appropriate personal protective equipment.
- For small spills, absorb with a non-combustible material such as sand or earth and place in a suitable container for disposal.[11]
- For large spills, prevent entry into waterways and dike the area to contain the spill.[7]

Experimental Protocol: General Safe Handling in a Laboratory Setting

This protocol outlines a general workflow for handling **3,3-Dimethylpentane-1,5-diol** in a research environment.

- Preparation and Pre-use Checklist:

- Ensure the availability and proper functioning of a chemical fume hood and emergency equipment (safety shower, eyewash station).
- Verify that a current Safety Data Sheet (SDS) for **3,3-Dimethylpentane-1,5-diol** is accessible.[9]
- Select and inspect the required PPE: nitrile gloves, safety goggles, and a lab coat.[9]
- Prepare the work area by covering surfaces with absorbent, plastic-backed paper.[12]

- Handling and Dispensing:
 - Perform all manipulations of the chemical inside a certified chemical fume hood.
 - Carefully open the container, avoiding splashes or aerosol generation.
 - Use appropriate, clean glassware and tools for transferring the liquid.
 - If heating is required, use a controlled heating source like a heating mantle or water bath; avoid open flames.
- Post-use and Waste Disposal:
 - Tightly seal the container of **3,3-Dimethylpentane-1,5-diol** after use.
 - Decontaminate all glassware and equipment that came into contact with the chemical.
 - Collect all chemical waste, including contaminated disposables (gloves, absorbent paper), in a clearly labeled, sealed waste container.[6]
 - Dispose of the chemical waste through your institution's hazardous waste management program, following all local, state, and federal regulations.[6]
- Documentation:
 - Record the amount of chemical used in the laboratory's chemical inventory.
 - Note any observations or incidents in the experimental lab notebook.

Visualized Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of **3,3-Dimethylpentane-1,5-diol** in a laboratory setting.



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Caption: Workflow for the safe laboratory handling of **3,3-Dimethylpentane-1,5-diol**.

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